

# Cobalt-57 source encapsulation and quality control procedures

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## Compound of Interest

Compound Name: Cobalt-57  
Cat. No.: B224739

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## Technical Support Center: Cobalt-57 Sealed Sources

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the encapsulation and quality control of **Cobalt-57** (Co-57) sealed sources. It is intended for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

**Q1:** What is a **Cobalt-57** sealed source and how is it constructed? **A1:** A **Cobalt-57** sealed source is a specific quantity of the Co-57 radioisotope contained within a sealed capsule. The construction is designed to prevent leakage of the radioactive material under normal use and foreseeable mishaps. The process generally involves incorporating the Co-57, often in the form of cobalt chloride, into a stable matrix. This active matrix is then sealed, typically by welding, inside a durable capsule made of materials like stainless steel or titanium.[\[1\]](#)[\[2\]](#)[\[3\]](#) One common method involves mixing the Co-57 solution with an epoxy resin, pouring it into a mold to solidify, and then sealing the resulting sheet in a plastic encapsulation.[\[4\]](#) Another technique uses an ion exchange resin pellet to incorporate the Co-57 before sealing it in a welded capsule.[\[2\]](#)

**Q2:** What are the primary applications of Co-57 sources in research? **A2:** Co-57 sources are widely used for the quality control and calibration of gamma cameras and SPECT systems, as their principal gamma ray energy (122 keV) is very close to that of Technetium-99m (140 keV),

a common medical imaging isotope.<sup>[5]</sup> They are also crucial for diagnostic tests involving vitamin B12 absorption (the Schilling test) and in Mössbauer spectroscopy.<sup>[6]</sup>

Q3: What are the key quality control tests performed on Co-57 sources? A3: Key quality control (QC) tests ensure the source is safe, effective, and compliant with regulatory standards. The primary tests include:

- Leak (Wipe) Test: To verify the integrity of the source encapsulation and check for any radioactive leakage.<sup>[7]</sup>
- Activity Measurement: To confirm the amount of radioactivity in the source matches its certification.<sup>[8]</sup>
- Radionuclidian Purity: To identify and quantify any radioactive impurities that could interfere with experiments.<sup>[9][10]</sup>
- Uniformity Test (for flood sources): To ensure the radioactivity is evenly distributed across the source's active area, which is critical for calibrating imaging equipment.<sup>[11][12]</sup>

Q4: What radioactive impurities are commonly found in Co-57 sources? A4: The most common radionuclidian impurities are other cobalt isotopes, such as Cobalt-56 (Co-56), Cobalt-58 (Co-58), and Cobalt-60 (Co-60).<sup>[2][9]</sup> These impurities emit higher energy photons that can affect the accuracy of measurements and the quality of uniformity images from flood sources.<sup>[9][12]</sup> Vendors typically specify the maximum allowable percentage of these impurities.<sup>[2][9]</sup>

## Troubleshooting Guides

Problem: My new Co-57 flood source is saturating the gamma camera detector.

- Q: Why would a new source with the correct specified activity saturate my detector when the old one didn't?
  - A: Detector saturation can occur even with a source of appropriate activity if the source's emission rate is too high for the detector's processing capabilities at close distances. One reported case found that a new 20 mCi Co-57 flood source saturated a gamma camera crystal, preventing quality control mapping.<sup>[13]</sup> The issue may not be an incorrect source

activity but rather the specific performance characteristics of your camera in relation to the new source.

- Q: How can I troubleshoot this saturation issue?

- A:

- Increase Distance: Determine the distance at which the crystal no longer saturates by slowly moving the source away from the detector head until the counts no longer fall off and the image appears stable.[13]
    - Check for Impurities: Use a pulse-height analyzer (PHA) to view the energy spectrum. Look for unexpected peaks. While Co-56 and Co-58 are common impurities, the issue could be with the source itself.[13]
    - Consult Manufacturer: Contact both the source manufacturer and the gamma camera manufacturer. There may be known compatibility issues or recommended procedures for using high-activity sources with your specific camera model.

Problem: I am seeing unexpected peaks in my gamma spectrum.

- Q: What could cause additional energy peaks when using a Co-57 source?

- A: Unexpected peaks are typically due to radionuclidian impurities. Co-56 and Co-58 are common contaminants that emit a wide range of higher-energy gamma rays (from 511 keV to 3.45 MeV).[2] These can be detected using high-resolution gamma spectroscopy. [9][14]

- Q: How do I confirm if the peaks are from impurities?

- A: The definitive method is to use a calibrated high-purity germanium (HPGe) detector to perform gamma-ray spectrometry.[15] This will allow you to precisely identify the energy of the unknown peaks and match them to the known emissions of isotopes like Co-56 and Co-58. You can also monitor the decay of these peaks over time; their half-lives (Co-56: ~77 days, Co-58: ~71 days) are significantly shorter than that of Co-57 (~271 days), which can help confirm their identity.

Problem: My experimental results are inconsistent, and I suspect the source is leaking.

- Q: What is the first step if I suspect my source is leaking?
  - A: Immediately perform a leak test (also known as a wipe test). This is a mandatory, routine procedure but should be performed anytime a leak is suspected.[7][16] Do not continue to use the source until its integrity is confirmed.
- Q: What action is required if a leak is confirmed?
  - A: If a leak test shows removable contamination above the regulatory limit (typically 0.005  $\mu$ Ci or 185 Bq), you must:
    - Immediately remove the source from service and place it in a sealed, labeled container. [16][17]
    - Notify your organization's Radiation Safety Officer (RSO) or the relevant regulatory authority.[16]
    - Follow the contingency plan for leaking sources as outlined in your local rules.[7]
    - Perform thorough contamination surveys of the work area, storage location, and personnel involved.[7][18]

## Data Presentation

Table 1: Physical Characteristics of **Cobalt-57**

Property	Value
Half-Life	270.9 days[19][20]
Decay Mode	Electron Capture[6][19]
Principal Gamma Emissions	122.1 keV (85.6%), 136.5 keV (10.7%)[1][6]
Other Key Emissions	14.4 keV (9.5%), 692.0 keV (0.16%)[19]

| Specific Activity | 3.12E14 Bq/g (8.43E3 Ci/g)[20][21] |

Table 2: Common Quality Control Parameters &amp; Acceptance Criteria

QC Test	Parameter	Acceptance Limit	Regulatory Basis
Leak Test	Removable Contamination	< 0.005 $\mu$ Ci (185 Bq)	ANSI/ISO Standard[17]

| Radionuclidic Purity | Co-56, Co-58, Co-60 Impurities | < 0.2% of Co-57 activity (typical) | Manufacturer Specification[2] |

## Experimental Protocols

### Protocol 1: Leak Testing of a Sealed Co-57 Source (Wetted Wipe Method)

- Objective: To detect any removable radioactive contamination from the surface of a sealed source, indicating a breach in the encapsulation.
- Materials:
  - Disposable gloves and personal dosimeter.[7]
  - Tongs for handling the source.[18]
  - Small alcohol wipes, or filter paper/cotton swabs moistened with distilled water.[7]
  - Labeled counting tube or small plastic bag for each wipe.[7]
  - Appropriate counting system (e.g., Gamma Counter, Well Counter).[20]
- Procedure:
  - Preparation: Put on gloves and personal dosimetry. Prepare a clean work area lined with absorbent paper.[7][18]
  - Source Handling: Using tongs, remove the source from its storage container and place it on a clean surface.[7]

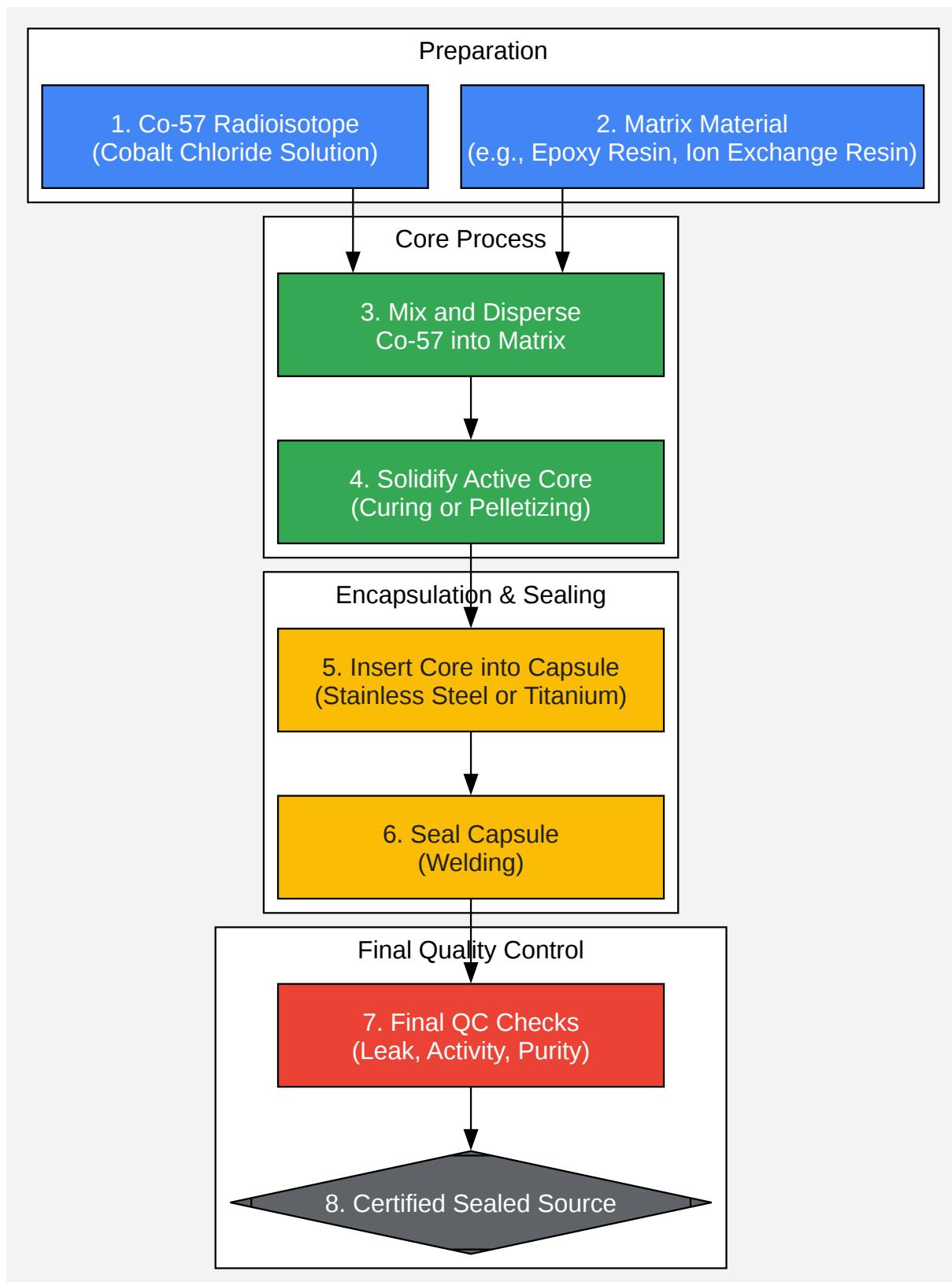
- Wiping: Take a moistened wipe with the tongs and wipe all accessible surfaces of the source housing. Pay close attention to welds, joints, and openings where leakage might occur.[7][17]
- Sample Collection: Place the used wipe into a clean, clearly labeled counting tube or plastic bag. The label should include the date, source serial number, and radionuclide.[7]
- Storage: Securely return the source to its storage container.[7]
- Counting: Analyze the wipe sample using a gamma counter for a predetermined time (e.g., 1-10 minutes). A background (control) sample using a clean, unused wipe should also be counted.[7]
- Analysis: Calculate the net counts per minute (CPM) by subtracting the background CPM from the sample CPM. Convert the net CPM to activity ( $\mu\text{Ci}$  or  $\text{Bq}$ ) using the detector's known efficiency for Co-57.
- Verification: If the activity is above the  $0.005 \mu\text{Ci}$  limit, the source has failed the test. Immediately implement the leaking source contingency plan.[16][17] Record all results.

#### Protocol 2: Radionuclidic Purity Analysis using Gamma Spectroscopy

- Objective: To identify and quantify gamma-emitting impurities in a Co-57 source.
- Materials:
  - High-Purity Germanium (HPGe) or similar high-resolution gamma spectrometer.[15]
  - Lead shielding for the detector.
  - Calibration sources with known energies and activities (e.g., Eu-152).[22]
  - Analysis software.
- Procedure:
  - System Calibration: Perform an energy and efficiency calibration of the spectrometer using standard sources according to established procedures (e.g., ANSI N42.14).[15]

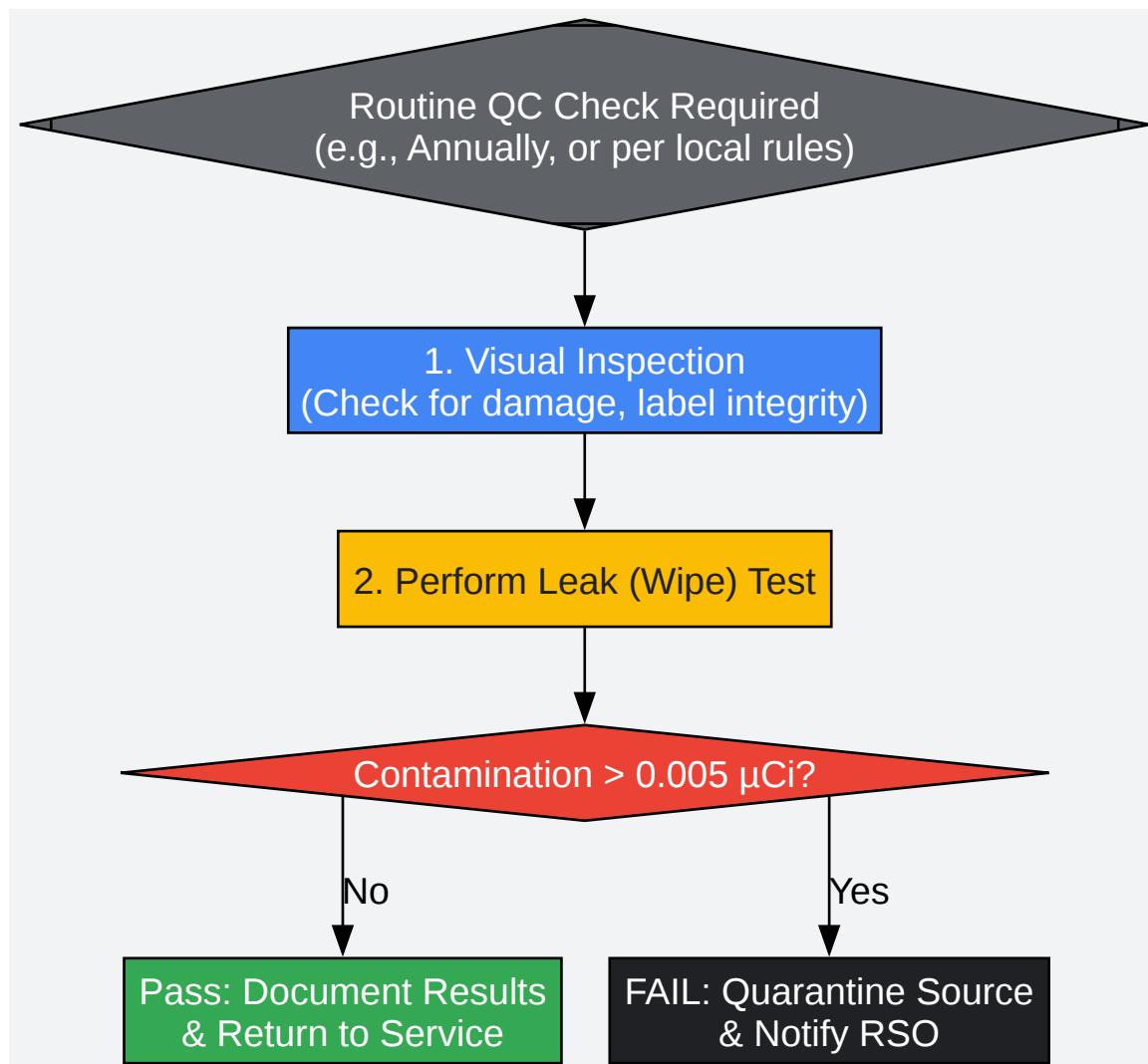
- Background Measurement: Acquire a background spectrum for a sufficient time to identify ambient radiation.
- Source Measurement: Place the Co-57 source at a fixed, reproducible distance from the detector. The distance may need to be large to avoid dead time issues from high activity. [\[22\]](#)
- Spectrum Acquisition: Acquire a spectrum for a time sufficient to obtain good counting statistics in the primary Co-57 peaks (122 keV, 136 keV) and in the energy regions where impurity peaks are expected (e.g., 511 keV and above).
- Data Analysis:
  - Subtract the background spectrum from the source spectrum.
  - Identify the prominent Co-57 photopeaks at 122.1 keV and 136.5 keV.
  - Search the spectrum for other significant peaks. Identify their energies.
  - Compare the observed energies to a nuclide library to identify potential impurities (e.g., Co-56 at 846.8 keV, 1238.3 keV; Co-58 at 810.8 keV).
  - Calculate the activity of both the Co-57 and any identified impurities using the peak areas and the detector's efficiency calibration.
- Purity Calculation: Express the activity of each impurity as a percentage of the total Co-57 activity to determine if the source meets the manufacturer's specification.

## Visualizations



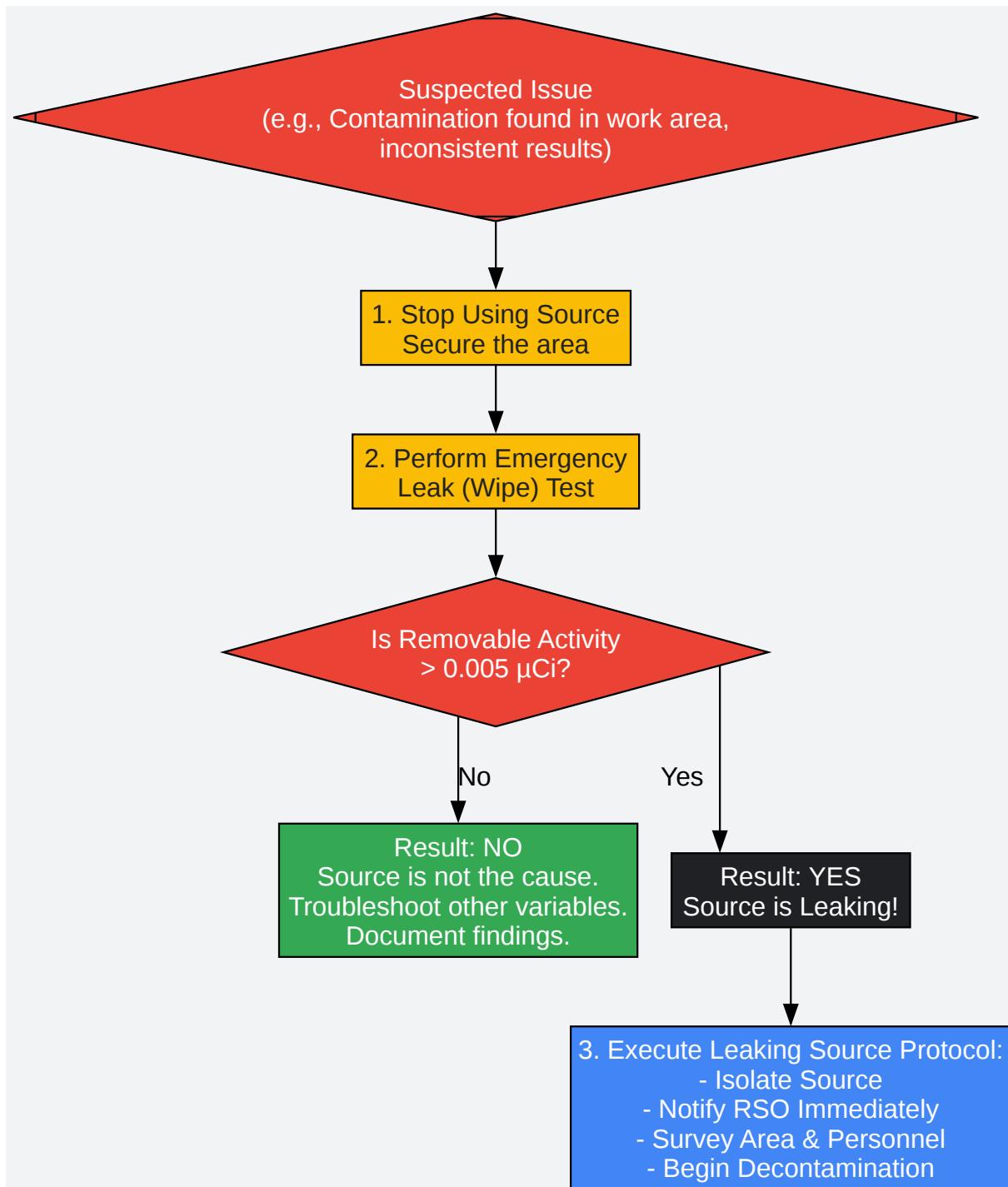
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**Caption:** Workflow for Cobalt-57 source encapsulation.



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**Caption:** Logic for a routine source quality control check.

[Click to download full resolution via product page](#)**Caption:** Troubleshooting workflow for a suspected leaking source.

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